

An In-depth Technical Guide to the Thermochemical Properties of Tetramethylgermane

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Compound of Interest

Compound Name: Tetramethylgermane

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This technical guide provides a comprehensive overview of the thermochemical data available for **tetramethylgermane** ($\text{Ge}(\text{CH}_3)_4$). Designed for researchers, scientists, and professionals in drug development, this document consolidates key quantitative data, details experimental methodologies, and illustrates the relationships between various thermochemical parameters.

Quantitative Thermochemical Data

The following tables summarize the critical thermochemical properties of **tetramethylgermane**, facilitating easy comparison and reference.

Table 1: Enthalpy and Entropy Values for **Tetramethylgermane**

Property	State	Value	Units	Reference
Enthalpy of Formation ($\Delta_f H^\circ$)	Liquid	-131.1 ± 8.3	kJ mol^{-1}	[1][2]
Enthalpy of Formation ($\Delta_f H^\circ$)	Gas	-102.6 ± 8.3	kJ mol^{-1}	[1][2]
Heat of Fusion (ΔH_{fus})	Solid to Liquid	1779.9 ± 1.7	cal mol^{-1}	[3]
Heat of Vaporization (ΔH_{vap}) at 285 K	Liquid to Gas	6722 ± 10	cal mol^{-1}	[3]
Entropy (S°) of Ideal Gas at 285 K and 1 atm	Gas	89.81 ± 0.15	$\text{cal deg}^{-1} \text{mol}^{-1}$	[3]
Mean Ge-C Bond Dissociation Energy	-	264.2	kJ mol^{-1}	[1][2]

Table 2: Heat Capacity and Fusion Data for **Tetramethylgermane**

Property	Temperature (K)	Value	Units	Reference
Heat Capacity (C_p)	15 to 300	-	-	[3]
Temperature of Fusion	184.368 ± 0.010	-	K	[3]

Experimental Protocols

The determination of the thermochemical data presented above relies on precise experimental techniques. The following sections detail the methodologies employed in key studies.

2.1. Combustion Calorimetry for Enthalpy of Formation

The standard enthalpy of formation of **tetramethylgermane** was determined using bomb calorimetry.[1][2]

- **Sample Preparation:** A highly purified sample of **tetramethylgermane** was used. Purification was achieved through preparative-scale vapor-phase chromatography to ensure the absence of impurities that could affect the combustion process.[2]
- **Combustion Process:** The sample was combusted in a bomb calorimeter in the presence of oxygen at a pressure of 25 atmospheres.[1][2] The combustion reaction is as follows:
$$\text{Ge}(\text{CH}_3)_4(\text{l}) + 8\text{O}_2(\text{g}) \rightarrow \text{GeO}_2(\text{c, hexagonal}) + 4\text{CO}_2(\text{g}) + 6\text{H}_2\text{O}(\text{l})$$
[2]
- **Product Analysis:** A full quantitative analysis of the combustion products was performed to account for any incomplete combustion.[1][2] This involved developing a method to quantitatively determine germanium dioxide, germanium monoxide, elementary germanium, and carbon in the presence of each other.[2]
- **Corrections:** Corrections were made for the enthalpy of solution of the portion of germanium dioxide that dissolved in the small amount of water present at the end of the experiment.[2]

2.2. Heat Capacity and Entropy Determination

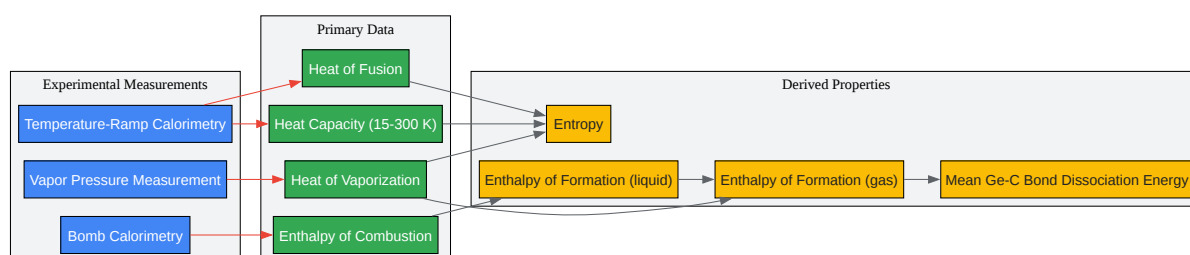
The heat capacity and, subsequently, the entropy of **tetramethylgermane** were determined over a temperature range of 15 to 300 K.[3]

- **Calorimetry:** A calorimeter was used to measure the heat capacity of the sample at various temperatures.
- **Heat of Fusion Measurement:** The heat of fusion was determined by measuring the energy required to melt a known amount of the solid sample at its melting point.[3]
- **Vapor Pressure and Heat of Vaporization:** The vapor pressure of the liquid was measured, and from this, the heat of vaporization at 285 K was determined.[3]
- **Entropy Calculation:** The experimental data for heat capacity, heat of fusion, and heat of vaporization were used to calculate the entropy of the ideal gas at 285 K and 1 atm.[3] The

potential barrier to rotation of the methyl groups was also determined by comparing the calculated and experimental entropies.[3]

Visualization of Thermochemical Relationships

The following diagram illustrates the logical flow and relationship between experimentally determined thermochemical quantities and derived properties for **tetramethylgermane**.



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Thermochemical property derivation workflow.

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